

Application Notes & Protocols: ML367 Stock Solution Preparation and Storage

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Compound of Interest

Compound Name: ML367

Cat. No.: B609157

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Introduction

ML367 is a potent small molecule inhibitor of ATPase family AAA domain-containing protein 5 (ATAD5) stabilization.[1][2] It functions by blocking DNA repair pathways, making it a valuable tool for research in oncology and DNA damage response.[3][4][5] Accurate and consistent experimental results hinge on the proper preparation and storage of **ML367** stock solutions. These protocols provide detailed guidelines to ensure the stability and reliability of **ML367** for in vitro and cell-based assays.

Chemical and Physical Properties

A foundational understanding of **ML367**'s properties is essential for accurate stock solution preparation. Key quantitative data are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₁₉ H ₁₂ F ₂ N ₄	[1]
Molecular Weight	334.32 g/mol	
Appearance	Solid Powder	[6]
CAS Number	381168-77-0	[7]

Solubility

ML367 exhibits high solubility in dimethyl sulfoxide (DMSO) but is poorly soluble in aqueous solutions and ethanol.^[5] Fresh, anhydrous DMSO is highly recommended for optimal solubility.^[5]

Solvent	Solubility	Notes	Source(s)
DMSO	≥ 67 mg/mL (≥ 200 mM)	Various suppliers report values up to 125 mg/mL.	^[1] ^[5] ^[8]
Ethanol	Insoluble	Not a recommended solvent for primary stock solutions.	^[5]
Water	Insoluble	Not a recommended solvent for primary stock solutions.	^[5]
Culture Media	Poorly soluble	Direct dissolution is not advised.	

Recommended Protocols for Stock Solution Preparation

This section details the step-by-step protocol for preparing a 10 mM stock solution of **ML367** in DMSO. This concentration is suitable for subsequent dilution to typical working concentrations (e.g., 0-40 µM) for cell-based assays.^[1]^[2]

Materials:

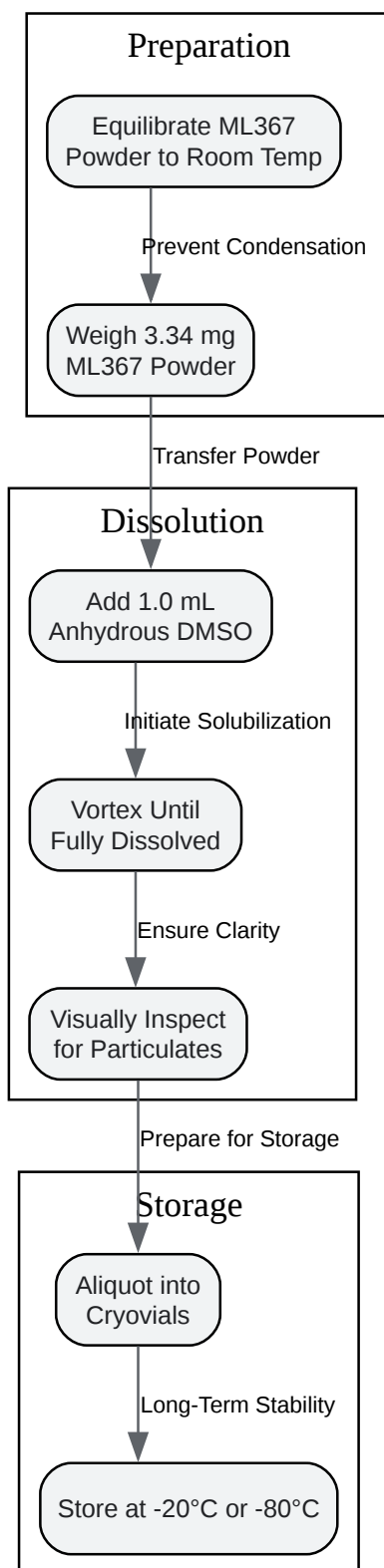
- **ML367** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vials

- Calibrated analytical balance
- Vortex mixer
- Pipettes

Protocol: Preparing a 10 mM **ML367** Stock Solution

- Pre-Weighing Preparation: Before opening, bring the vial of **ML367** powder to room temperature for at least 15-20 minutes to prevent condensation.
- Weighing **ML367**: Carefully weigh out the desired amount of **ML367** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM solution, weigh out 3.34 mg of **ML367**.
 - Calculation: $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 334.32 \text{ g/mol} = 0.00334 \text{ g} = 3.34 \text{ mg}$
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the vial containing the **ML367** powder. To make a 10 mM stock from 3.34 mg of **ML367**, add 1.0 mL of DMSO.
- Dissolution: Cap the vial tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Visually inspect the solution against a light source to ensure no particulates are visible. Gentle warming in a water bath (37°C) for 5-10 minutes can aid dissolution if needed.
- Ready for Use: The stock solution is now ready for use or for aliquoting and storage.

Stock Solution Preparation Workflow



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Caption: Workflow for preparing a 10 mM **ML367** stock solution.

Storage and Stability

Proper storage is critical to maintain the chemical integrity and activity of **ML367**. It is strongly recommended to aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.^{[5][9]}

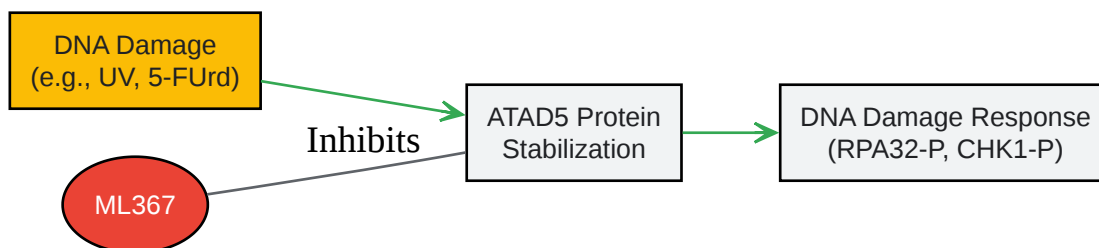
Storage Recommendations for **ML367**

Form	Temperature	Duration	Notes	Source(s)
Powder	-20°C	Up to 3 years	Keep tightly sealed in a cool, dry, well-ventilated area.	^{[1][6][8]}
4°C	Up to 2 years	For shorter-term storage.	^{[1][8]}	
In DMSO	-80°C	6 months - 2 years	Recommended for long-term storage of aliquots.	^{[1][9]}
-20°C	1 month - 1 year	Suitable for intermediate-term storage.	^{[5][9]}	

Note: The reported stability of solutions varies between suppliers. For critical experiments, it is advisable to use solutions stored at -80°C for no longer than 6 months.

ML367 Mechanism of Action

ML367 inhibits the stabilization of ATAD5, a protein involved in the DNA damage response.^[3]^[4] By preventing the damage-induced increase in ATAD5 protein levels, **ML367** disrupts downstream DNA repair processes, including RPA32 and CHK1 phosphorylation.^{[1][5]} This can sensitize cancer cells to DNA damaging agents, particularly those with deficiencies in other repair pathways like the PARP1-dependent pathway.^{[3][4]}

ML367 Simplified Signaling Pathway

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